

Bistrifluron: Insecticide Properties and Environmental Profile

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Compound Focus: Bistrifluron

CAS No.: 201593-84-2

Cat. No.: S645372

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The following tables summarize key data on **Bistrifluron**, an insect growth regulator used against pests like termites, aphids, and caterpillars [1].

Table 1: Chemical Identity and Properties of Bistrifluron

Property	Value / Description
IUPAC Name	N-{[2-chloro-3,5-bis(trifluoromethyl)phenyl]carbamoyl}-2,6-difluorobenzamide [1]
CAS RN	201593-84-2 [1]
Mode of Action	Inhibitor of chitin biosynthesis (IRAC Group 15) [1]
Chemical Group	Benzoylurea insecticide [1]
Water Solubility	0.03 mg/L (Low) [1]
Octanol-Water Partition (Log P)	5.74 (High) [1]
Vapour Pressure	0.0027 mPa (Low) [1]
Status	Not approved in the EU [1]

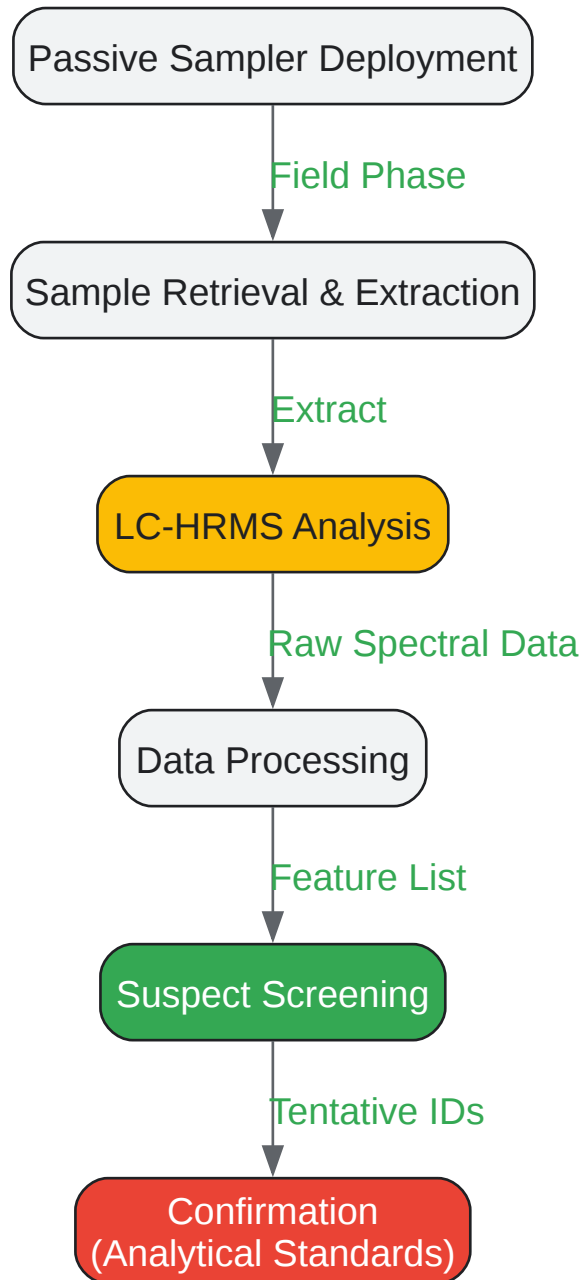
Table 2: Environmental Fate and Ecotoxicology

Parameter	Value	Implication
Soil DT ₅₀ (typical)	80.5 days [1]	Moderately persistent in the environment.
Aqueous Photolysis DT ₅₀	~10 days [1]	Moderately fast degradation in water by sunlight.
Aqueous Hydrolysis	Stable at pH 5-9 [1]	Relatively stable in water under common environmental conditions.
Bioaccumulation Potential	Classified as a "Forever Chemical" (BCF >2000) [1]	High potential to accumulate in aquatic organisms and tissues.
Toxicity to Aquatic Species	Moderate to high [1]	Poses a risk to most aquatic life.

Proposed Analytical Workflow for Pesticide Screening

While a specific protocol for **Bistrifluron** via passive sampling and HRMS was not found, the following workflow is adapted from a recent study that successfully detected a range of emerging pesticides, including **Bistrifluron** [2]. This can serve as a template for method development.

Pesticide Screening Workflow



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Protocol Details

- **Passive Sampler Deployment**

- **Principle:** Passive samplers are deployed in the waterway for a defined period (e.g., 14-28 days), allowing for the time-integrated accumulation of pesticides, which provides a more representative picture of pollution levels than grab sampling [2].
- **Siting:** Select sites representing diverse land uses (e.g., agricultural, urban, background) to understand pollution sources [2].

- **Sample Retrieval & Extraction**

- After deployment, samplers are retrieved, sealed, and transported to the lab under cooled conditions.
- **Extraction:** The chemical analytes are recovered from the passive sampler matrix using a suitable organic solvent. A referenced method for **Bistrifluron** in solid matrices uses acetonitrile for extraction [3].
- **Clean-up:** Extracts may be cleaned up using solid-phase extraction (SPE) to remove co-extracted interferences. A method using a normal-phase SPE cartridge is documented [3].
- **Concentration:** The extract is gently concentrated under a nitrogen gas stream and reconstituted in a solvent compatible with LC-MS, such as acetonitrile or a water-acetonitrile mixture [3].

- **LC-HRMS Analysis**

- **Liquid Chromatography (LC):** Separates the compounds in the extract. A method for **Bistrifluron** uses a C18 column and a mobile phase of acetonitrile and an aqueous solution (e.g., 0.1% acetic acid, 10mmol/L ammonium acetate) [3].
- **High-Resolution Mass Spectrometry (HRMS):** Detection is performed using a high-resolution mass spectrometer like a Quadrupole-Time-of-Flight (Q-TOF) instrument. Data-Independent Acquisition (DIA) modes are recommended for unbiased screening as they fragment all ions, creating comprehensive spectra for subsequent analysis [2].

- **Data Processing & Suspect Screening**

- The raw HRMS data is processed to identify all detectable "features" (compounds) based on their accurate mass and retention time.
- A "suspect list" of priority pesticides is created. This list should be informed by **local pesticide registration data** and environmental toxicity concerns [2].
- The accurate mass of detected features is matched against this suspect list. A match constitutes a "tentative identification" [2].

- **Confirmation**

- **Essential Step:** Tentatively identified compounds, like **Bistrifluron**, must be confirmed by analyzing a certified analytical standard under identical conditions [2].

- **Comparison:** Confirmation is based on matching both the retention time and the full fragmentation spectrum (MS/MS) between the sample and the standard [2] [3].

Application Notes for Researchers

- **Prioritize Confirmation:** The study that forms the basis for this workflow tentatively detected 21 pesticides out of 181 suspects but could only confirm 5. This underscores the critical importance of the confirmation step to avoid false positives [2].
- **Leverage Local Data:** Building the suspect screening list using locally registered pesticides significantly increases the monitoring program's efficiency and relevance [2].
- **Mind the Properties:** **Bistrifluron**'s high log P and low water solubility mean it will preferentially partition to suspended solids, sediments, and organic matter. This should be considered when choosing and validating a passive sampler type.

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References

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2. Use of passive sampling and high-resolution mass ... [sciencedirect.com]
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